

Personal protective equipment for handling Methyl 3-(4-formylphenyl)acrylate

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Compound of Interest

Compound Name: Methyl 3-(4-formylphenyl)acrylate

Cat. No.: B130799

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Essential Safety and Handling Guide for Methyl 3-(4-formylphenyl)acrylate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Methyl 3-(4-formylphenyl)acrylate** (CAS: 58045-41-3). The information is compiled from safety data for the compound and structurally similar chemicals to ensure a comprehensive overview of safe laboratory practices.

Chemical Identifier:

- Name: **Methyl 3-(4-formylphenyl)acrylate**
- Synonyms: Methyl (E)-3-(4-formylphenyl)acrylate, Methyl 3-(4-formylphenyl)-2-(E)-propenoate
- CAS Number: 58045-41-3[1][2][3][4]
- Molecular Formula: C₁₁H₁₀O₃[1]
- Molecular Weight: 190.20 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 3-(4-formylphenyl)acrylate is classified with several hazards, requiring strict adherence to PPE protocols to prevent exposure. The primary hazards associated with this and similar acrylate compounds include skin, eye, and respiratory irritation.[5]

Summary of GHS Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[4][5]
- H411: Toxic to aquatic life with long lasting effects.[2]

The following table summarizes the minimum recommended PPE for handling this compound.

Protection Type	Required Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.[5][6]	Must be worn at all times to protect against splashes and fine particles. A face shield is recommended when handling larger quantities.[7][8]
Skin Protection	Nitrile gloves (double-gloving recommended).[9][10] Lab coat (chemical-resistant apron for larger quantities).[6] Closed-toe shoes.[6]	Acrylates can penetrate latex and vinyl gloves quickly; nitrile provides better protection.[9] [10] A lab coat and appropriate footwear are essential to prevent skin contact.[6]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[5][8] A NIOSH-approved respirator may be required for large quantities or inadequate ventilation.[8][11]	Handling should occur in a fume hood to minimize inhalation of vapors or dust.[8]

Operational Plan for Safe Handling

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls:

- Always handle **Methyl 3-(4-formylphenyl)acrylate** in a certified chemical fume hood to maintain low airborne concentrations.[\[5\]](#)[\[8\]](#)
- Ensure an emergency eyewash station and safety shower are readily accessible and have been recently tested.[\[8\]](#)

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly worn.[\[5\]](#) Prepare all necessary equipment and reagents in the fume hood.
- Weighing and Transferring: Conduct all weighing and transferring of the solid compound within the fume hood to contain any dust. Use spark-proof tools and ground equipment to prevent static discharge.[\[12\]](#)[\[13\]](#)
- In Use: Keep containers tightly closed when not in use.[\[5\]](#) Avoid contact with skin, eyes, and clothing.[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[5\]](#)[\[13\]](#)
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[5\]](#) Decontaminate all surfaces and equipment.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[8\]](#)
- Store away from heat, sparks, and open flames.[\[12\]](#)[\[13\]](#)

Spill Cleanup:

- Evacuate: Immediately evacuate the area in case of a significant spill.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill using inert absorbent material (e.g., sand, vermiculite).
- Collect: Carefully sweep or vacuum the absorbed material into a labeled, sealed hazardous waste container.^[5]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

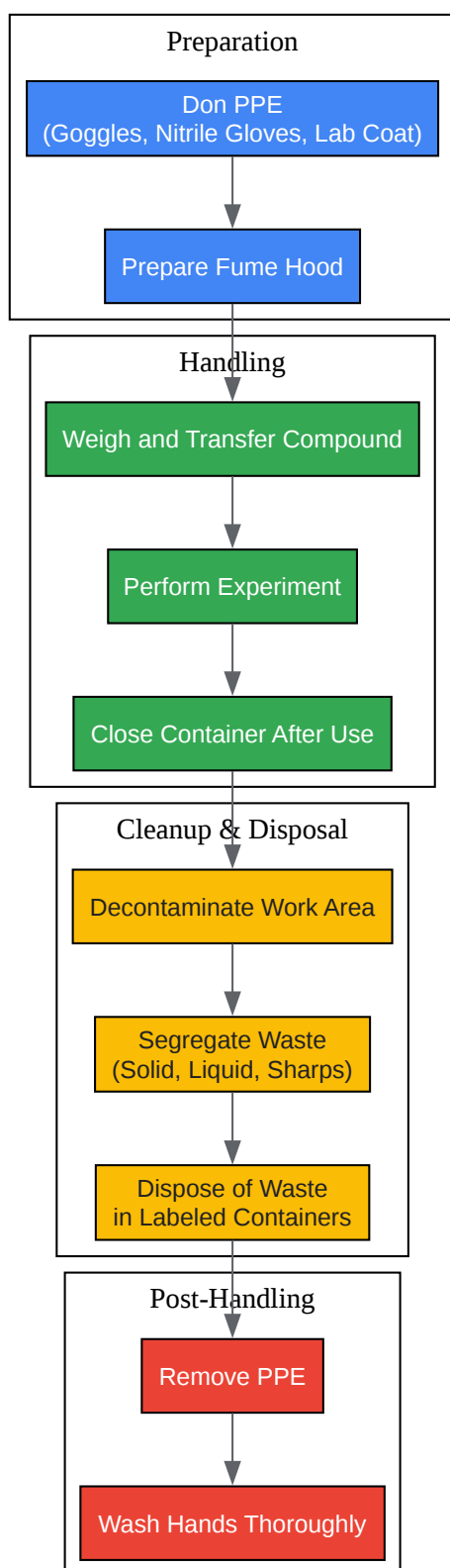
Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Categories and Disposal Procedures:

Waste Type	Disposal Procedure
Unused/Excess Product	* DO NOT pour down the drain.[8][14] * Collect in a clearly labeled, sealed, and appropriate hazardous waste container.[8] * Dispose of through your institution's hazardous waste management program.[8]
Contaminated Materials (PPE, absorbent materials, etc.)	* Collect all contaminated items (gloves, paper towels, pipette tips) in a sealed, labeled hazardous waste bag or container.[8] * Dispose of as hazardous waste.
Empty Containers	* Rinse the container three times with a suitable solvent. * Collect the rinsate as hazardous waste. * The cleaned container can then be disposed of according to local regulations, which may allow for recycling.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **Methyl 3-(4-formylphenyl)acrylate**.



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Safe handling workflow for **Methyl 3-(4-formylphenyl)acrylate**.

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